Application Notes and Protocols for Generating a WAY-267464 Dose-Response Curve

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Compound of Interest

Compound Name:	*WAY-267464*
CAS No.:	*847375-16-0*
Cat. No.:	*B131216*

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Introduction

WAY-267464 is a non-peptide agonist of the oxytocin receptor (OTR), a G-protein coupled receptor (GPCR) primarily involved in social bonding, uterine contraction, and lactation.[1] As a small molecule, **WAY-267464** offers advantages over the native peptide ligand, oxytocin, such as improved pharmacokinetic properties and blood-brain barrier penetration.[2] Notably, some studies have indicated that **WAY-267464** may also act as an antagonist at the vasopressin V1A receptor.[2][3] Understanding the dose-response relationship of **WAY-267464** at the oxytocin receptor is crucial for its characterization and potential therapeutic applications.

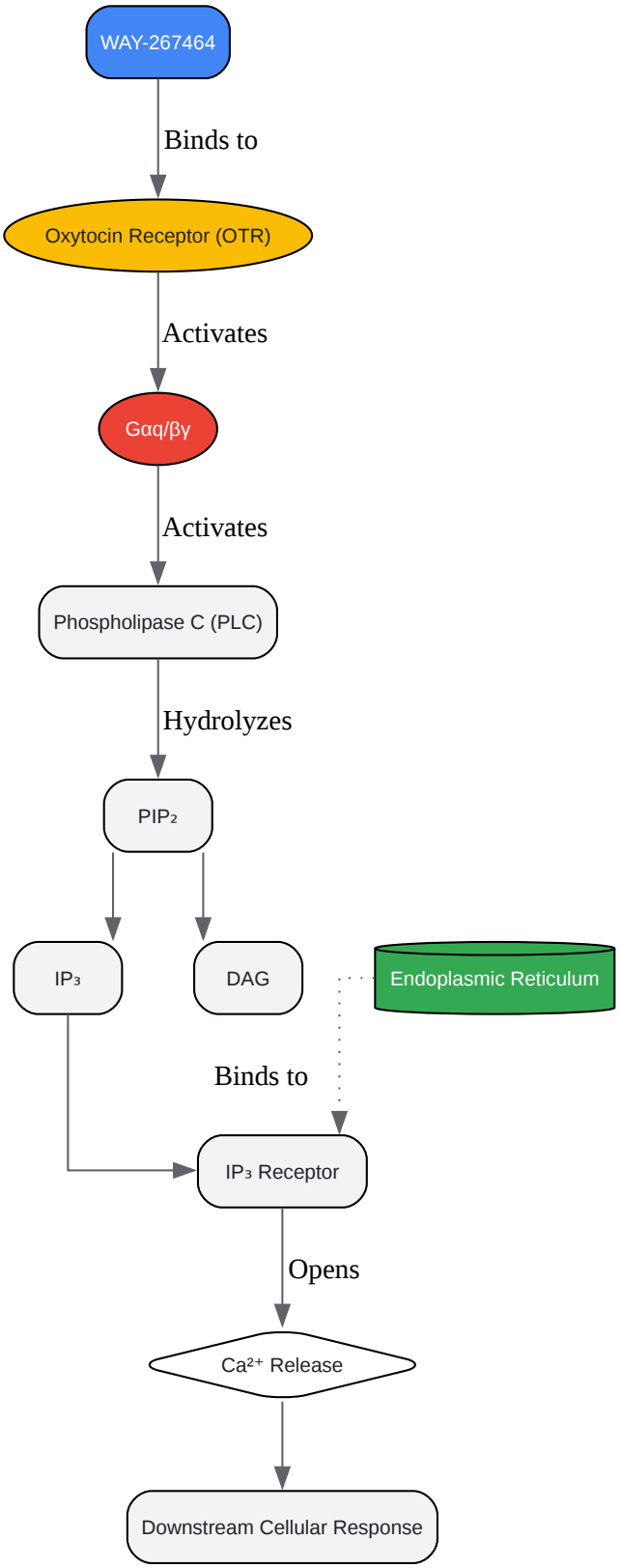
This document provides detailed protocols for generating a dose-response curve for **WAY-267464** using an in vitro calcium mobilization assay, a common method for assessing the activity of GPCRs that couple to the Gαq signaling pathway.

Oxytocin Receptor Signaling Pathway

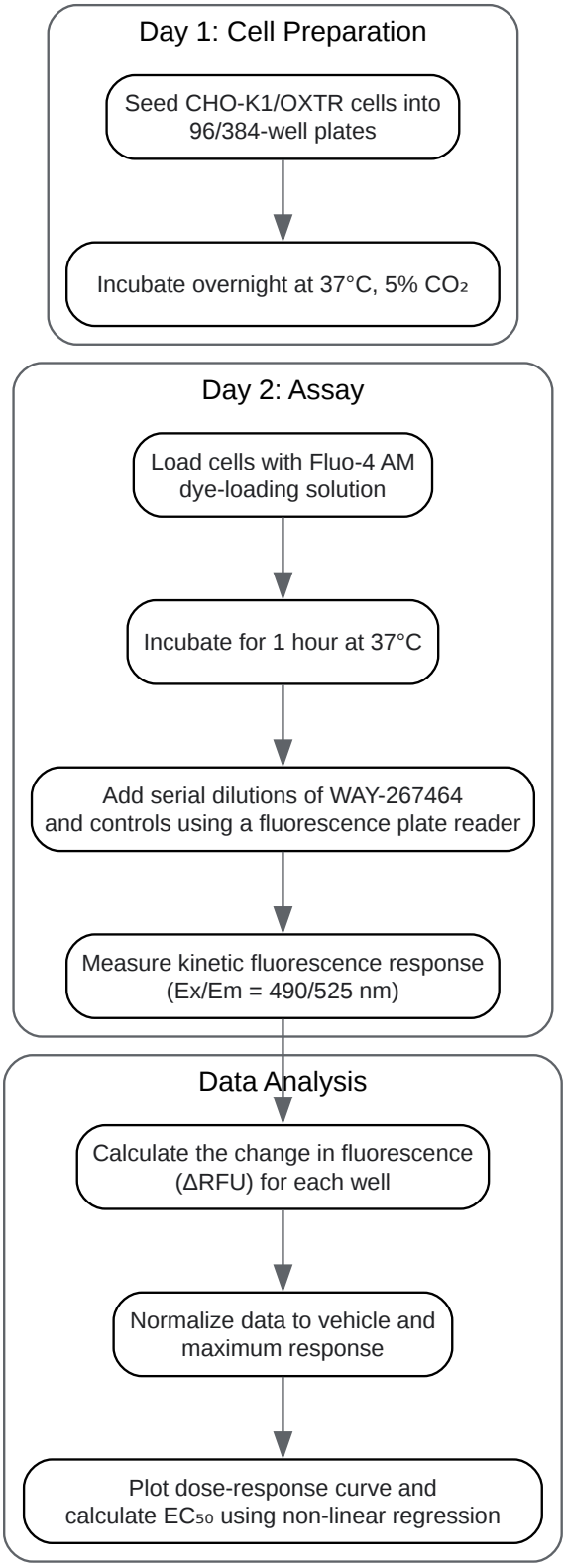
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Activation of the oxytocin receptor by an agonist like **WAY-267464** primarily initiates a signaling cascade through the Gαq subunit of its associated G-protein.[4][5] This leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptor on the endoplasmic reticulum, triggering the release of stored intracellular calcium (Ca^{2+}), leading to a transient increase in cytosolic calcium concentration.[6][7] This increase in intracellular calcium can be detected using calcium-sensitive fluorescent dyes, providing a quantitative measure of receptor activation.

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